

# A Technical Guide to D-Allose-13C: Commercial Availability and Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D-Allose-13C

Cat. No.: B12402402

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **D-Allose-13C**, a stable isotope-labeled rare sugar with significant potential in metabolic research and drug development. This document details available suppliers, product specifications, and experimental considerations for its use in laboratory settings.

## Core Insights

D-Allose, a C-3 epimer of D-glucose, has garnered attention for its diverse physiological functions, including anti-cancer, anti-inflammatory, and neuroprotective properties.<sup>[1]</sup> The 13C-labeled variant, **D-Allose-13C**, serves as a powerful tracer in metabolic flux analysis (MFA) and other studies to elucidate metabolic pathways and drug mechanisms of action. Stable heavy isotopes of elements like carbon are incorporated into drug molecules primarily as tracers for quantification during the drug development process.<sup>[1][2]</sup>

## Commercial Availability of D-Allose-13C

Several specialized chemical suppliers offer **D-Allose-13C** in various isotopically labeled forms. The choice of a specific labeled variant depends on the experimental goals, particularly the metabolic pathways under investigation. Researchers should carefully consider the position of the 13C label to maximize the information obtained from tracer experiments.

Below is a summary of commercially available **D-Allose-13C** products. Please note that availability and pricing are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Product Name	Catalog Number	CAS Number	Isotopic Enrichment	Chemical Purity	Available Quantities
MedchemExpress	D-Allose-13C	HY-128741S	N/A	N/A	N/A	Inquire
D-Allose-13C-2	HY-128741S2	N/A	N/A	N/A	Inquire	
Synthose	D-Allose-1,2,3,4,5,6-13C6	AA700L	N/A	99 atom % 13C	Min. 98% ( <sup>1</sup> H-NMR)	25mg, 50mg, 100mg, 250mg, 500mg
Omicron Biochemicals, Inc.	D-[1-13C]allose	N/A	70849-28-4	N/A	N/A	Inquire
D-[UL-13C6]allose	ALL-014	N/A	N/A	N/A	Inquire	
Santa Cruz Biotechnology	D-Allose-2-13C	N/A	2595-97-3 (unlabeled)	N/A	N/A	Inquire
D-Allose-3-13C	N/A	N/A	N/A	N/A	Inquire	
Apollo Scientific	D-Allose-1,2,3,4,5,6-13C6	N/A	N/A	min. 99%	min. 99%	100mg, 250mg, 500mg
Biosynth	D-Allose-1,2,3,4,5,6-13C6	MA46589	N/A	N/A	N/A	Inquire

# Experimental Protocols: Utilizing D-Allose-13C in Metabolic Research

While specific protocols for **D-Allose-13C** are not readily available in the public domain, established methodologies for 13C-labeled glucose in metabolic flux analysis can be adapted. The following is a generalized protocol for a steady-state 13C labeling experiment in adherent mammalian cells.

## Objective:

To trace the metabolic fate of **D-Allose-13C** and determine its contribution to central carbon metabolism.

## Materials:

- Cell line of interest
- Standard cell culture medium (e.g., DMEM)
- Glucose-free DMEM
- Dialyzed Fetal Bovine Serum (dFBS)
- **D-Allose-13C** (specific labeled variant)
- Phosphate-buffered saline (PBS)
- 6-well cell culture plates
- Extraction solvent: 80% methanol, pre-chilled to -80°C
- Cell scraper

## Methodology:

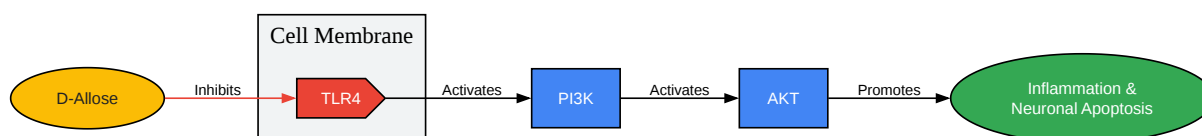
- **Cell Seeding:** Seed cells in 6-well plates at a density that will result in approximately 80% confluency at the time of metabolite extraction. Culture under standard conditions (37°C, 5% CO<sub>2</sub>).

- **Preparation of Labeling Medium:** Prepare DMEM by dissolving glucose-free DMEM powder in Milli-Q water. Add necessary supplements and substitute the standard glucose with **D-Allose-13C** at the desired final concentration. Add 10% dFBS. The concentration of **D-Allose-13C** should be optimized based on the cell type and experimental goals.
- **Adaptation Phase:** For steady-state analysis, it is recommended to adapt the cells to the labeling medium for at least 24-48 hours, or for several cell doublings, to ensure isotopic equilibrium is reached.[\[3\]](#)
- **Labeling:** Aspirate the standard medium from the cells and wash once with PBS. Add the pre-warmed 13C-labeling medium to the wells.
- **Incubation:** Incubate the cells for the desired labeling period. For steady-state analysis, this is typically 24 hours or until the labeling in key downstream metabolites has reached a plateau.[\[3\]](#)
- **Metabolite Quenching and Extraction:**
  - Aspirate the labeling medium.
  - Quickly wash the cells with ice-cold PBS.
  - Add a sufficient volume of pre-chilled 80% methanol to each well to cover the cells.
  - Incubate at -80°C for 15 minutes to precipitate proteins and quench metabolic activity.[\[3\]](#)
  - Scrape the cells in the methanol solution and transfer the cell lysate to a microcentrifuge tube.
  - Centrifuge at maximum speed for 10-15 minutes at 4°C to pellet cell debris.
  - Collect the supernatant containing the extracted metabolites.
- **Sample Analysis:** The extracted metabolites can be analyzed by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy to determine the incorporation and distribution of the 13C label in various metabolites.[\[4\]](#)[\[5\]](#)

## Visualizing Pathways and Workflows

### D-Allose and the TLR4/PI3K/AKT Signaling Pathway

D-Allose has been shown to exert anti-inflammatory and neuroprotective effects through the inhibition of the Toll-like receptor 4 (TLR4)/phosphatidylinositol 3-kinase (PI3K)/protein kinase B (Akt) signaling pathway.<sup>[1][6]</sup> The following diagram illustrates this pathway.

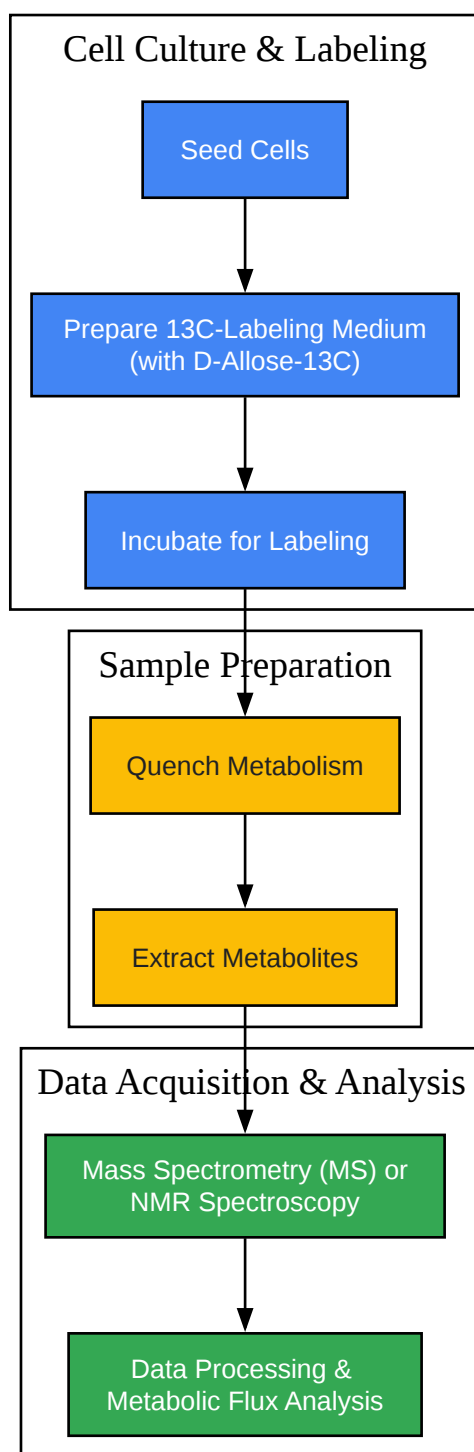


[Click to download full resolution via product page](#)

D-Allose inhibits the TLR4/PI3K/AKT signaling pathway.

### Experimental Workflow for <sup>13</sup>C Metabolic Flux Analysis

The following diagram outlines the general workflow for a <sup>13</sup>C labeling experiment, from cell culture to data analysis.



[Click to download full resolution via product page](#)

A generalized workflow for  $^{13}\text{C}$  metabolic flux analysis.

## Conclusion

**D-Allose-13C** is a valuable tool for researchers in various fields, offering the potential to unravel complex metabolic networks and elucidate the mechanisms of action of novel therapeutic agents. While the commercial availability is somewhat specialized, a growing number of suppliers are providing different isotopically labeled forms of this rare sugar. By adapting established protocols for 13C-labeled glucose, researchers can effectively incorporate **D-Allose-13C** into their experimental designs to gain deeper insights into cellular metabolism and disease pathology.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. benchchem.com [benchchem.com]
- 4. 13C-labeled glucose for 13C-MFA - Creative Proteomics MFA [creative-proteomics.com]
- 5. 13C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell - PMC [pmc.ncbi.nlm.nih.gov]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to D-Allose-13C: Commercial Availability and Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402402#d-allose-13c-supplier-and-commercial-availability]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)